

An In-Depth Technical Guide to Methyl 5-methylthiazole-2-carboxylate

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Compound of Interest

Compound Name: Methyl 5-methylthiazole-2-carboxylate

Cat. No.: B1300352

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Abstract: This document provides a comprehensive technical overview of **Methyl 5-methylthiazole-2-carboxylate**, a heterocyclic compound of interest in various scientific domains. While direct experimental data for this specific molecule is limited, this guide synthesizes information based on its structural precursors and isomers to detail its chemical properties, plausible synthesis routes, potential applications, and safety considerations. The content is intended for researchers, chemists, and professionals in drug development, offering a foundational understanding and framework for future investigation into this compound.

Chemical Identity and Properties

Methyl 5-methylthiazole-2-carboxylate belongs to the thiazole class of heterocyclic compounds, characterized by a five-membered ring containing both sulfur and nitrogen atoms. Its structure features a methyl group at the 5-position and a methyl ester at the 2-position, which dictates its chemical reactivity and potential biological activity.

Table 1: Chemical Identifiers and Computed Properties

Property	Value	Source
IUPAC Name	methyl 5-methyl-1,3-thiazole-2-carboxylate	-
Molecular Formula	C ₆ H ₇ NO ₂ S	Computed
Molecular Weight	157.19 g/mol	[1][2]
Canonical SMILES	<chem>COC(=O)C1=NC=C(S1)C</chem>	-
InChI Key	WJPVCUYKYLWTPC-UHFFFAOYSA-N	[2]
CAS Number	1286744-61-3 (related structure)	[3]
Polar Surface Area	67.4 Å ²	[2]
Rotatable Bond Count	2	[2]

Table 2: Physicochemical Properties (Predicted and from Related Compounds)

Property	Value	Notes
Appearance	White to off-white crystalline powder	Based on related thiazole compounds[4]
Melting Point	Not available	Precursor acid (5-methylthiazole-2-carboxylic acid) has a melting point.
Boiling Point	~298.7 °C at 760 mmHg	Predicted for related structures[5]
Solubility	Insoluble in water, soluble in organic solvents	General property for similar esters
Density	~1.4 g/cm ³	Predicted for related structures[5]

Synthesis and Manufacturing

The primary route for synthesizing **Methyl 5-methylthiazole-2-carboxylate** is through the esterification of its corresponding carboxylic acid, 5-methylthiazole-2-carboxylic acid. This is a standard organic chemistry reaction that can be adapted for various scales.

Experimental Protocol: Fischer Esterification of 5-Methylthiazole-2-carboxylic acid

Objective: To synthesize **Methyl 5-methylthiazole-2-carboxylate** via acid-catalyzed esterification.

Materials:

- 5-Methylthiazole-2-carboxylic acid (1.0 eq)
- Methanol (CH_3OH) (as solvent, large excess)
- Concentrated Sulfuric Acid (H_2SO_4) (catalytic amount, e.g., 0.1 eq)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Dichloromethane (DCM) or Ethyl Acetate (EtOAc) for extraction

Procedure:

- A solution of 5-methylthiazole-2-carboxylic acid in methanol is prepared in a round-bottom flask equipped with a reflux condenser.
- A catalytic amount of concentrated sulfuric acid is carefully added to the solution.
- The reaction mixture is heated to reflux and maintained at this temperature for 4-6 hours. Reaction progress can be monitored by Thin Layer Chromatography (TLC).

- After completion, the mixture is cooled to room temperature, and the excess methanol is removed under reduced pressure using a rotary evaporator.
- The residue is redissolved in an organic solvent like dichloromethane and washed sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated to yield the crude **Methyl 5-methylthiazole-2-carboxylate**.
- Further purification can be achieved through column chromatography or recrystallization if necessary.

Synthesis Workflow Diagram



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General workflow for the synthesis of **Methyl 5-methylthiazole-2-carboxylate**.

Potential Applications and Biological Significance

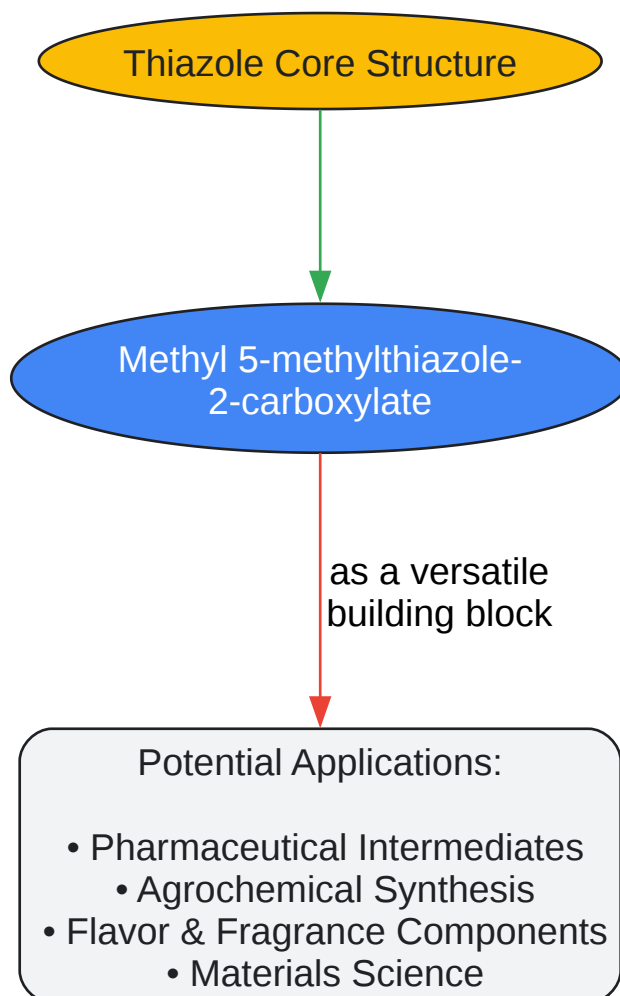
While specific applications for **Methyl 5-methylthiazole-2-carboxylate** are not extensively documented, the thiazole moiety is a privileged scaffold in medicinal chemistry and materials science. Thiazole-containing compounds exhibit a wide range of biological activities.

- **Pharmaceutical Development:** The thiazole ring is a key component in numerous approved drugs. By analogy to its isomers and related compounds, this molecule serves as a valuable intermediate for synthesizing more complex, biologically active molecules.[4] Related structures, such as Methyl 2-methylthiazole-5-carboxylate, have been investigated for

antimicrobial, antifungal, antiviral, and antitumor properties.[1] It is plausible that **Methyl 5-methylthiazole-2-carboxylate** could be a building block for developing novel therapeutic agents.

- **Agrochemicals:** Thiazole derivatives are used in the formulation of pesticides and herbicides, contributing to crop protection and improved agricultural yields.[4]
- **Flavor and Fragrance Industry:** Thiazole compounds are known for their unique aromatic profiles and are sometimes used in the formulation of flavoring agents and fragrances.[4][6]
- **Enzyme Inhibition:** The isomer, Methyl 2-methylthiazole-5-carboxylate, has been identified as an inhibitor of xanthine oxidase, an enzyme involved in purine metabolism.[1] This suggests that **Methyl 5-methylthiazole-2-carboxylate** could be explored for similar enzyme-modulating activities.

Logical Relationship Diagram



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Logical relationship of the core structure to potential applications.

Safety and Handling

Safety information for **Methyl 5-methylthiazole-2-carboxylate** is not directly available. The following data is extrapolated from safety data sheets (SDS) of its precursor acid and structural isomers.^{[2][7][8]}

Table 3: GHS Hazard Information (Inferred)

Hazard Class	Statement
Acute Toxicity, Oral	H302: Harmful if swallowed[2]
Skin Corrosion/Irritation	H315: Causes skin irritation[2]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation[2]
STOT, Single Exposure	H335: May cause respiratory irritation[2]

Handling and Storage Recommendations:

- Handling: Use in a well-ventilated area.[3] Avoid breathing dust, fumes, or vapors.[3] Avoid contact with skin, eyes, and clothing.[9] Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[3]
- Storage: Store in a cool, dry, and well-ventilated place.[9] Keep the container tightly closed and store locked up.[7]
- First Aid:
 - If Inhaled: Remove the person to fresh air and keep comfortable for breathing.[7]
 - If on Skin: Wash with plenty of water. If irritation occurs, seek medical attention.[7]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[7]
 - If Swallowed: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.[2]

Conclusion

Methyl 5-methylthiazole-2-carboxylate is a heterocyclic compound with significant potential as a synthetic intermediate in various fields, particularly in the development of new pharmaceuticals and agrochemicals. While direct experimental data remains sparse, its properties and reactivity can be reasonably inferred from its chemical structure and the behavior of closely related compounds. The synthesis is achievable through standard esterification protocols. Future research is necessary to fully characterize its physicochemical

properties, explore its biological activities, and validate its potential applications. This guide serves as a foundational resource to stimulate and support such investigations.

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